

Proper Disposal of Rencofilstat: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Rencofilstat*

Cat. No.: *B606818*

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EDISON, N.J. - For researchers, scientists, and drug development professionals handling **Rencofilstat**, a potent, orally active cyclophilin inhibitor, adherence to proper disposal protocols is critical for laboratory safety and environmental protection. This document provides essential, step-by-step guidance for the safe handling and disposal of **Rencofilstat**, reinforcing our commitment to being a trusted partner in laboratory safety and chemical management.

Rencofilstat is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[1] Therefore, it is imperative that this compound is not released into the environment and is disposed of through an approved waste disposal plant.^[1]

Summary of Rencofilstat Hazards and Handling

To ensure safe handling and disposal, it is crucial to be aware of the specific hazards associated with **Rencofilstat**. The following table summarizes the key safety information derived from the Material Safety Data Sheet (MSDS).

| Hazard Classification | GHS Classification | Precautionary Statements |
|--|--------------------|--|
| Acute Toxicity (Oral) | Category 4 | H302: Harmful if swallowed.[1] |
| Acute Aquatic Toxicity | Category 1 | H400: Very toxic to aquatic life. [1] |
| Chronic Aquatic Toxicity | Category 1 | H410: Very toxic to aquatic life with long lasting effects.[1] |
| Handling | - | P264: Wash skin thoroughly after handling.[1] |
| P270: Do not eat, drink or smoke when using this product.[1] | | |
| P273: Avoid release to the environment.[1] | | |
| Disposal | - | P501: Dispose of contents/ container to an approved waste disposal plant.[1] |

Experimental Protocol: Step-by-Step Disposal Procedure for Rencofilstat

This protocol outlines the mandatory steps for the safe disposal of **Rencofilstat** in a laboratory setting. Adherence to these procedures will minimize exposure risks and prevent environmental contamination.

1. Personal Protective Equipment (PPE):

- Before handling **Rencofilstat**, ensure appropriate PPE is worn, including safety glasses, gloves, and a lab coat.

2. Waste Segregation and Collection:

- Solid **Rencofilstat** Waste:

- Place all solid **Rencofilstat**, including unused or expired powder, into a designated, clearly labeled hazardous waste container.
- The container must be compatible with the chemical and have a secure lid to prevent spillage.
- Contaminated Materials:
 - Any materials that have come into contact with **Rencofilstat**, such as weighing boats, contaminated gloves, and bench paper, must be considered hazardous waste.
 - Collect these materials in a separate, clearly labeled hazardous waste container.
- Liquid **Rencofilstat** Waste (Solutions):
 - Collect all solutions containing **Rencofilstat** in a designated, leak-proof, and clearly labeled hazardous waste container.
 - Crucially, do not dispose of any liquid containing **Rencofilstat** down the drain. This is to prevent its release into the aquatic environment, where it is highly toxic.[\[1\]](#)

3. Labeling of Waste Containers:

- All hazardous waste containers for **Rencofilstat** must be clearly labeled with:
 - The words "Hazardous Waste"
 - The full chemical name: "**Rencofilstat**"
 - The specific hazards: "Harmful if Swallowed," "Toxic to Aquatic Life"
 - The date of waste accumulation.

4. Storage of Hazardous Waste:

- Store the sealed and labeled hazardous waste containers in a designated, secure area away from incompatible materials.

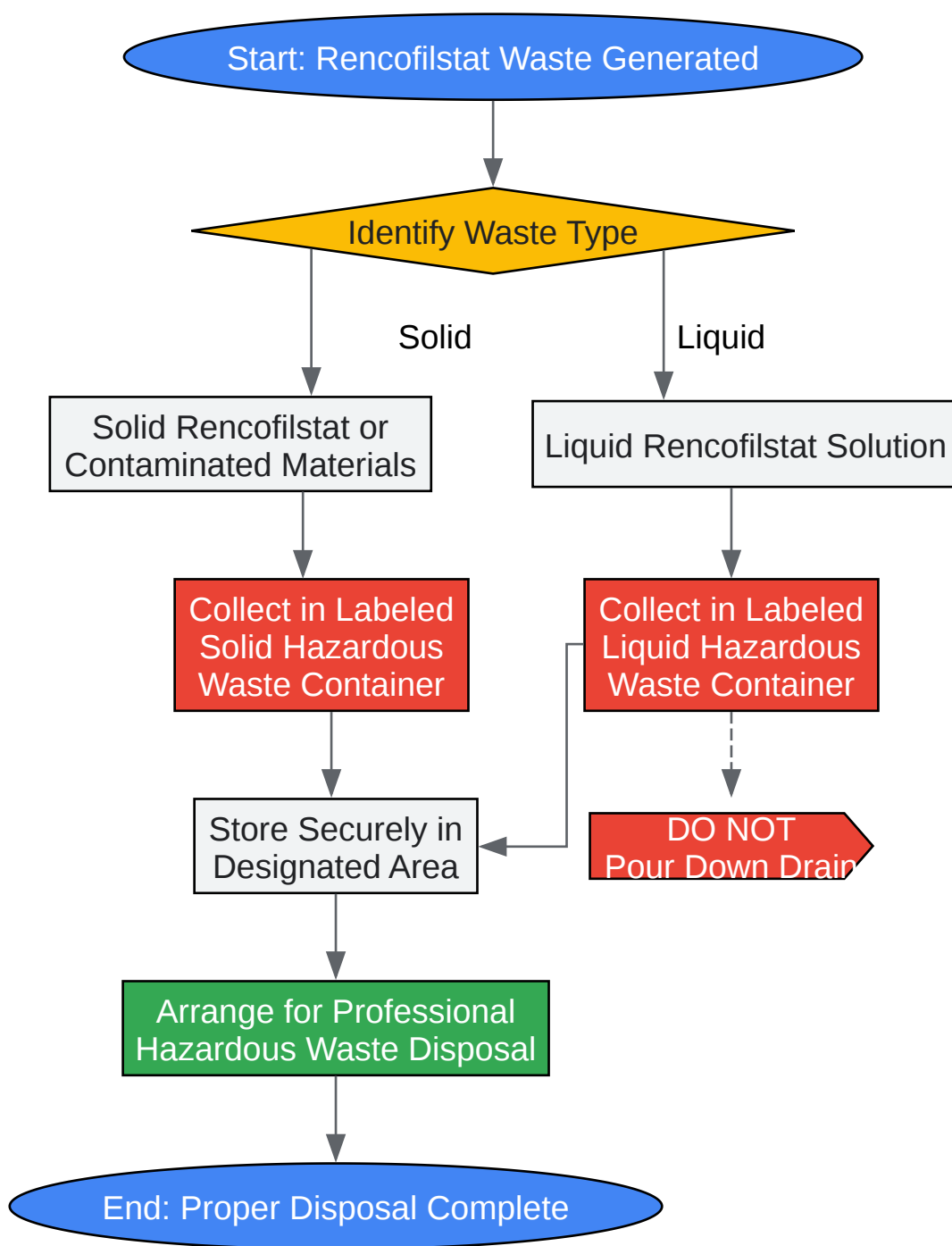
- The storage area should be well-ventilated and have secondary containment to manage any potential leaks.

5. Final Disposal:

- Arrange for the collection and disposal of the **Rencofilstat** hazardous waste through a licensed and approved waste disposal company.
- Provide the waste disposal company with a copy of the **Rencofilstat** Safety Data Sheet (SDS) to ensure they are aware of the handling and disposal requirements.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

Rencofilstat Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Rencofilstat**.



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Caption: Workflow for the proper disposal of **Rencofilstat**.

By following these detailed procedures, laboratory professionals can ensure the safe handling and disposal of **Rencofilstat**, thereby protecting themselves, their colleagues, and the

environment. This commitment to safety and responsible chemical management is paramount in the advancement of scientific research.

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References

- 1. Rencofilstat|1383420-08-3|MSDS [dcchemicals.com]
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